

NBDA CAS number 64917-85-7 information

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Compound of Interest

Compound Name:	NBDA
CAS No.:	64917-85-7
Cat. No.:	B1678961

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An In-depth Technical Guide to N-(7-Nitrobenz-2-oxa-1,3-diazol-4-yl)-L-alanine (**NBDA**)

CAS Number: 64917-85-7

This technical guide provides comprehensive information on N-(7-Nitrobenz-2-oxa-1,3-diazol-4-yl)-L-alanine (**NBDA**), a fluorescent analog of the 2,4-dinitrophenyl (DNP) group.^[1] It is intended for researchers, scientists, and drug development professionals. **NBDA** is a valuable tool for detecting and characterizing antinitroaromatic antibodies and can be used in various immunochemical and cell biology applications.^[1]

Chemical and Physical Properties

NBDA, also known as 4-(α -N-L-alanine)-NBD, is a compound that incorporates the environmentally sensitive fluorophore 7-nitrobenz-2-oxa-1,3-diazole (NBD) linked to the amino acid L-alanine.^[1] The NBD group is known for its fluorescence, which is highly dependent on the polarity of its local environment, making it a useful probe in biophysical studies.^{[2][3]}

Property	Value	Reference
CAS Number	64917-85-7	[1]
Synonyms	4-(α -N-L-alanine)-NBD	[1]
Molecular Formula	C ₉ H ₈ N ₄ O ₅	
Molecular Weight	252.18 g/mol	
Excitation Maximum	~467 nm	[4]
Emission Maximum	~539 nm	[4]
Appearance	Yellow to orange solid	
Solubility	Soluble in DMSO and other organic solvents	[4]

Mechanism of Action and Applications

NBDA functions as a structural and functional analog of the 2,4-dinitrophenyl (DNP) group.[1] DNP is a widely used hapten, a small molecule that can elicit an immune response when attached to a larger carrier molecule like a protein. Consequently, **NBDA** can be used to bind to and detect anti-DNP antibodies. Its intrinsic fluorescence allows for the direct detection and quantification of these antibodies without the need for secondary labels.[1]

Key applications of **NBDA** include:

- Detection and characterization of antinitroaromatic antibodies: **NBDA** can be used in various immunoassays, such as ELISA and fluorescence polarization assays, to detect and quantify antibodies that recognize nitroaromatic compounds.[1]
- Fluorescent labeling: While the alanine moiety provides some specificity, the reactive NBD group can be used to label other molecules, though this is not its primary application. The parent compound for such labeling is typically 4-chloro-7-nitrobenzofurazan (NBD-Cl).[5]
- Probing protein binding sites: As a fluorescent analog, **NBDA** can be used to study the binding kinetics and affinity of anti-DNP antibodies. Changes in the fluorescence properties

of **NBDA** upon binding can provide insights into the microenvironment of the antibody's binding site.

Experimental Protocols

Preparation of NBDA Stock Solution

A common protocol for preparing a stock solution of a fluorescent probe like **NBDA** is as follows:

- **Weighing:** Accurately weigh a small amount of **NBDA** powder (e.g., 1 mg).
- **Dissolving:** Dissolve the powder in a suitable organic solvent, such as dimethyl sulfoxide (DMSO), to a desired concentration (e.g., 1 mM).[4] Ensure the compound is fully dissolved.
- **Storage:** Store the stock solution at -20°C or below, protected from light, to prevent degradation.

Antibody Binding Assay using Fluorescence Spectroscopy

This protocol describes a general method for characterizing the binding of **NBDA** to an anti-DNP antibody.

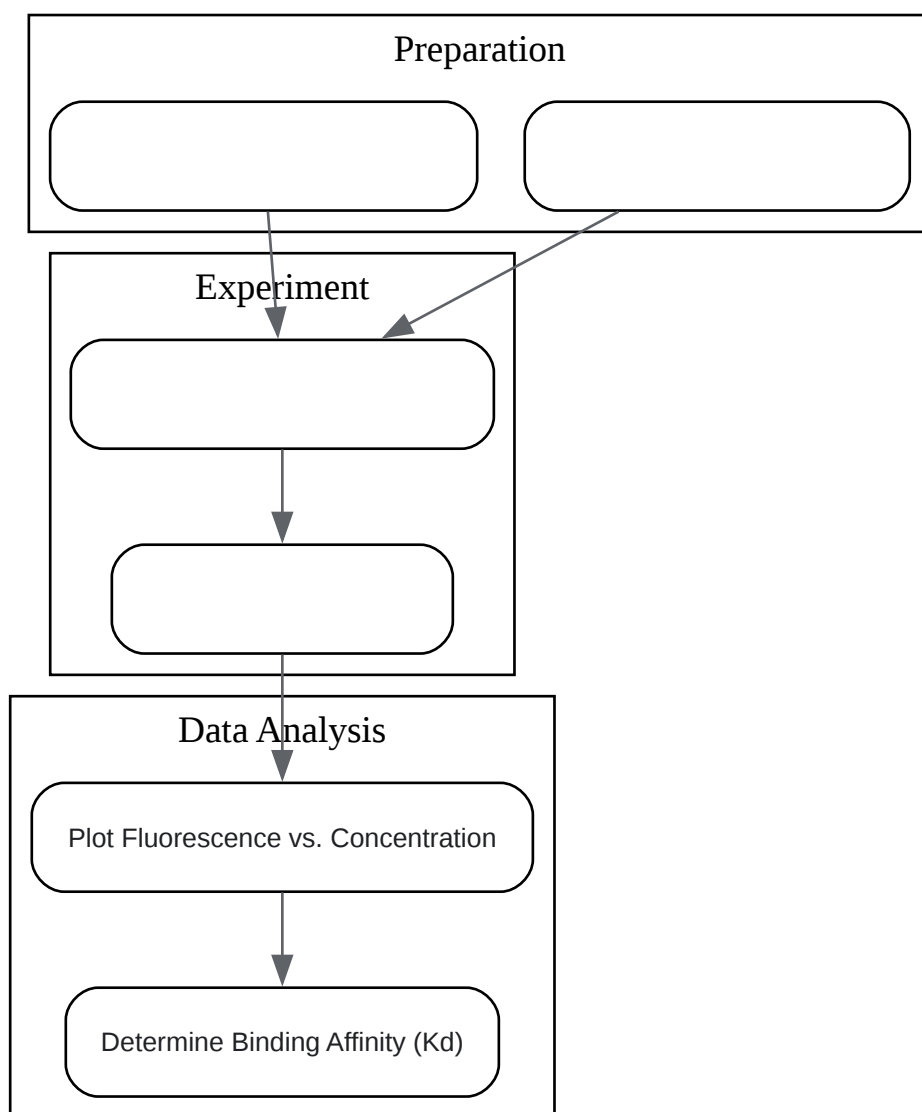
- **Reagents and Buffers:**
 - **NBDA** stock solution (e.g., 1 mM in DMSO).
 - Anti-DNP antibody solution of known concentration in a suitable buffer (e.g., PBS, pH 7.4).
 - Assay buffer (e.g., PBS, pH 7.4).
- **Instrumentation:** A fluorometer capable of measuring fluorescence intensity at the excitation and emission wavelengths of NBD.
- **Procedure:** a. Prepare a series of dilutions of the anti-DNP antibody in the assay buffer. b. Add a fixed, low concentration of **NBDA** (e.g., 1 μ M) to each antibody dilution. c. Incubate the samples for a sufficient time at room temperature to allow binding to reach equilibrium. d.

Measure the fluorescence intensity of each sample at an emission wavelength of ~539 nm, using an excitation wavelength of ~467 nm. e. Measure the fluorescence of a blank sample containing only **NBDA** in the assay buffer.

- Data Analysis: a. Subtract the blank fluorescence from all measurements. b. Plot the change in fluorescence intensity as a function of the antibody concentration. c. The data can be fitted to a binding isotherm (e.g., the Hill equation) to determine the dissociation constant (K_d), which is a measure of binding affinity.

Visualization of Experimental Workflow and Concepts

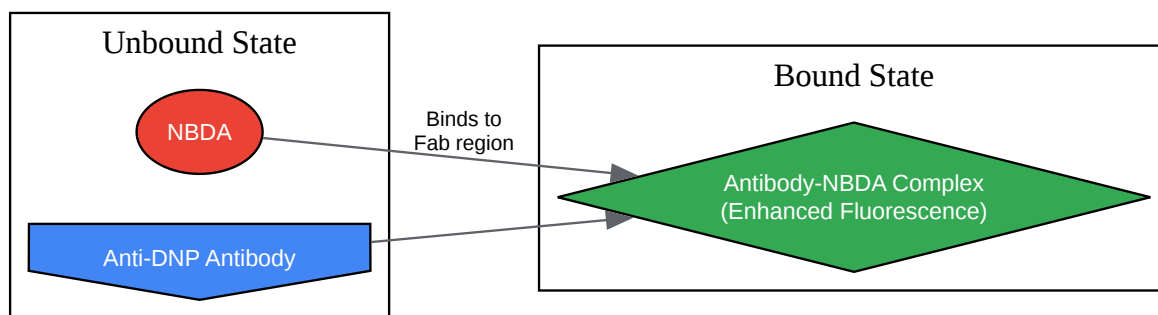
General Experimental Workflow for Antibody Binding Analysis



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Caption: Workflow for determining antibody-NBDA binding affinity.

Conceptual Diagram of NBDA Binding to an Antibody



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Caption: **NBDA** binds to the Fab region of an anti-DNP antibody.

Concluding Remarks

N-(7-Nitrobenz-2-oxa-1,3-diazol-4-yl)-L-alanine (**NBDA**) is a specialized fluorescent probe with significant utility in immunology and biochemistry. Its ability to act as a DNP analog allows for the direct and sensitive detection of anti-DNP antibodies, facilitating research into immune responses and antibody-hapten interactions. The experimental protocols and conceptual diagrams provided in this guide offer a framework for the practical application of **NBDA** in a research setting. For more specific applications, researchers should consult the primary literature for detailed methodologies tailored to their experimental system.

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